

# 5,6-Diaminouracil molecular formula and weight

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## Compound of Interest

Compound Name: **5,6-Diaminouracil**

Cat. No.: **B014702**

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## 5,6-Diaminouracil: A Technical Overview

This guide provides an in-depth look at the fundamental physicochemical properties of **5,6-Diaminouracil**, a pyrimidine derivative of significant interest to researchers and professionals in drug development and life sciences.

## Core Molecular and Physical Data

**5,6-Diaminouracil**, an aminouracil where the ring hydrogens at positions 5 and 6 of uracil are substituted by amino groups, is a compound with notable biological and chemical properties.[\[1\]](#) [\[2\]](#) Its key quantitative data are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	142.12 g/mol	<a href="#">[2]</a>
Average Mass	142.116	<a href="#">[1]</a>
CAS Number	3240-72-0	<a href="#">[2]</a>

Synonyms: 5,6-diaminopyrimidine-2,4(1H,3H)-dione, 5,6-diamino-2,4-dihydroxypyrimidine[\[1\]](#)[\[2\]](#).

## Applications and Research Interest

**5,6-Diaminouracil** serves as a crucial intermediate in the synthesis of various biologically active compounds, including xanthine derivatives.<sup>[3]</sup> Its structural features make it a valuable precursor in the development of novel therapeutic agents. For instance, derivatives of **5,6-diaminouracil** have been investigated for their potential as agents against free radical processes.<sup>[1]</sup>

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or application of **5,6-Diaminouracil** and specific signaling pathways in which it is involved are highly context-dependent and are not detailed in this general technical guide. Researchers should refer to specific publications for methodologies relevant to their work. For example, procedures for the synthesis of **5,6-diaminouracil** derivatives can be found in the chemical literature, often involving the reduction of a corresponding nitroso compound.<sup>[4]</sup>

Due to the absence of specific experimental workflows or signaling pathways in the provided context, a visual representation using Graphviz is not applicable at this time.

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## References

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- To cite this document: BenchChem. [5,6-Diaminouracil molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b014702#5-6-diaminouracil-molecular-formula-and-weight>

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